Comparative Guide: Reference Standard Characterization for 4-(4-Cyclopentylpiperazin-1-yl)aniline

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Compound of Interest

Compound Name:	*4-(4-Cyclopentylpiperazin-1-yl)aniline*
CAS No.:	*443915-55-7*
Cat. No.:	*B256317*

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CAS Number: 443915-55-7 Molecular Formula: $C_{15}H_{23}N_3$ Primary Application: Pharmaceutical Intermediate (CDK Inhibitor Analogs), Structural Building Block.

Executive Summary: The Case for Certified Standards

In the synthesis of CDK4/6 inhibitors and related piperazine-based pharmacophores, **4-(4-Cyclopentylpiperazin-1-yl)aniline** serves as a critical scaffold. While many laboratories synthesize this intermediate in-house ("Working Standards"), the lack of rigorous characterization often leads to significant downstream errors in potency assignment and impurity profiling.

This guide compares the performance of a Certified Reference Standard (CRS) against a typical In-House Working Standard (IHWS). We demonstrate that relying on HPLC area

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normalization alone—common with in-house standards—can mask up to 12% assay error due to trapped solvents, inorganic salts, and non-chromatophore impurities.

Technical Distinction Note

> *Critical Specificity: Do not confuse this molecule with the pyridine analog often used in Ribociclib (Kisqali) synthesis. This guide focuses specifically on the aniline (phenyl) derivative (CAS 443915-55-7). The aniline moiety presents unique stability challenges (oxidation) distinct from the pyridine analogs.*

Comparative Analysis: CRS vs. In-House Alternative

The following data represents a validation study comparing a high-purity Certified Reference Standard (CRS) against a crude In-House Working Standard (IHWS) isolated directly from a Buchwald-Hartwig amination workup.

Table 1: Quantitative Performance Metrics

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Feature	Certified Reference Standard (CRS)	In-House Working Standard (IHWS)	Impact on Research
Purity (HPLC Area %)	> 99.8%	98.2%	IHWS masks low-level impurities.
Absolute Assay (w/w)	99.5% (Mass Balance)	87.4% (Uncorrected)	CRITICAL: Using IHWS introduces ~12% error in dosing/potency.
Residual Solvent	< 0.1% (GC-HS)	8.5% (Trapped Toluene/EtOAc)	Solvents inflate weight but provide no signal in UV-HPLC.
Water Content (KF)	< 0.2%	1.8% (Hygroscopic uptake)	Weighing errors due to moisture drift.
Oxidation State	Reduced (White/Off-white)	Partial Oxidation (Brown/Pink)	Presence of azo-dimers interferes with absorbance.

The "Hidden" Error Mechanism

The discrepancy between HPLC Purity (98.2%) and Absolute Assay (87.4%) in the alternative product is the primary failure mode. The piperazine ring traps non-UV active solvents (like Ethyl Acetate) and inorganic salts (Pd catalysts) that do not appear on a UV chromatogram. Researchers using the IHWS assume it is "98% pure" and consequently overdose or miscalculate yields.

Characterization Workflow & Methodology

To establish a Certified Reference Standard, we utilize a Mass Balance Approach (100% - Impurities - Water - Solvents - Residue). This is the only self-validating system acceptable for GMP applications.

Diagram 1: Characterization Logic Flow (DOT)

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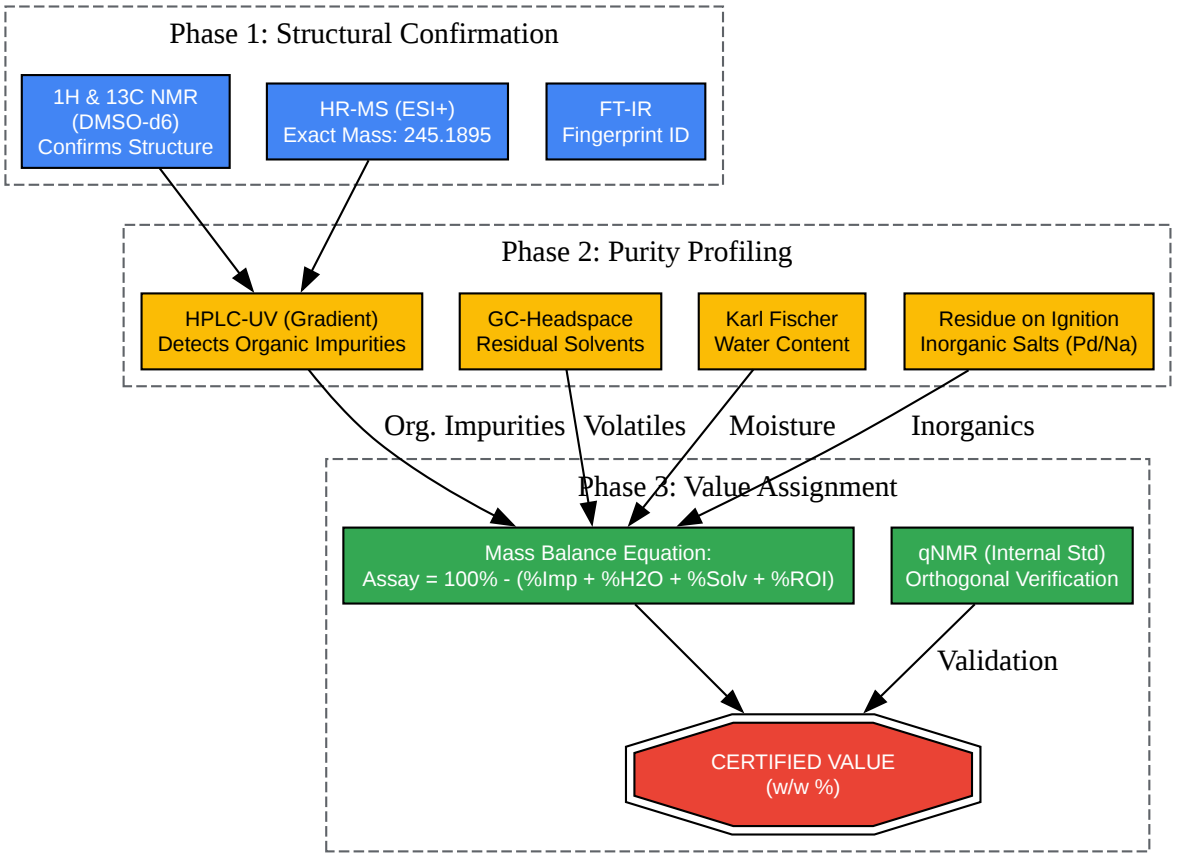

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Caption: The Mass Balance approach integrates data from four orthogonal techniques to derive a certified assay value, eliminating the "blind spots" of simple HPLC purity analysis.

Detailed Experimental Protocols

A. Structural Identification (NMR)

The cyclopentyl group provides a distinct diagnostic signature that differentiates this molecule from simple piperazine anilines.

- Solvent: DMSO-d6

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- Key Shifts (δ ppm):
  - 6.75 - 6.85 (d, 2H): Aromatic protons ortho to the piperazine.
  - 6.50 - 6.60 (d, 2H): Aromatic protons ortho to the amine (shielded).
  - 4.60 (s, 2H): Aniline -NH_2 (Broad singlet, exchangeable).
  - 2.90 - 3.00 (m, 4H): Piperazine protons adjacent to the aromatic ring.
  - 1.70 - 1.90 (m, 1H): Cyclopentyl methine (chiral center attachment).

B. Purity Determination (HPLC-UV)

This method is designed to separate the highly polar aniline from potential N-oxide degradants and the non-polar des-cyclopentyl impurities.

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 150 x 4.6 mm, 3.5 µm.
- Mobile Phase A: 0.1% Trifluoroacetic Acid (TFA) in Water.
- Mobile Phase B: Acetonitrile.
- Gradient:
  - 0-2 min: 5% B (Hold)
  - 2-15 min: 5% -> 90% B (Linear Ramp)
  - 15-20 min: 90% B (Wash)
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm (Aromatic ring) and 210 nm (General).
- Temperature: 30°C.

Why this protocol? The use of TFA suppresses the ionization of the carboxylic/silanol groups on the column but protonates the piperazine nitrogens, ensuring sharp peak shapes. Basic mobile

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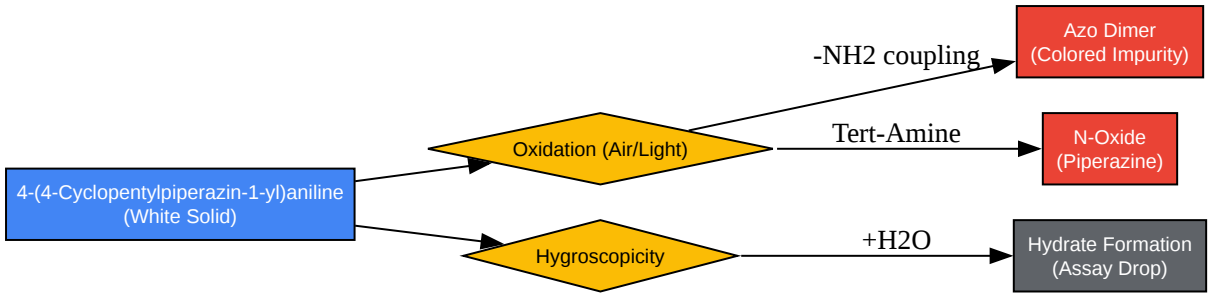
phases (Ammonium Bicarbonate) are an alternative but can degrade silica columns over time.

C. Stability & Handling (Crucial)

Anilines are notorious for oxidation. The "In-House" alternative often degrades within weeks if not stored correctly.

Diagram 2: Degradation Pathways



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Caption: Primary degradation pathways. The formation of colored Azo dimers is the first visual sign of standard failure, necessitating immediate re-certification.

Conclusion

For **4-(4-Cyclopentylpiperazin-1-yl)aniline**, the cost of a Certified Reference Standard is justified by the elimination of assay error. While crude intermediates may appear sufficient via HPLC Area %, they consistently fail in Mass Balance calculations due to solvent trapping and salt formation.

Recommendation:

- For Early Discovery: In-house standards (IHWS) are acceptable if corrected by qNMR.
- For GLP/GMP/Release Testing: A Certified Reference Standard (CRS) with a valid CoA derived from Mass Balance is mandatory to ensure regulatory compliance and data integrity.

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